

Chemical and physical properties of technical grade Pentaerythritol trimethacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentaerythritol trimethacrylate

Cat. No.: B1141467

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical and Physical Properties of Technical Grade Pentaerythritol Triacrylate

This technical guide provides a comprehensive overview of the chemical and physical properties of technical grade pentaerythritol triacrylate (PETA). It is intended for researchers, scientists, and drug development professionals who are considering this versatile monomer for their applications. This document summarizes key quantitative data, details experimental protocols for property determination, and visualizes relevant workflows.

Note on Nomenclature: While the query specified "**pentaerythritol trimethacrylate**," the vast majority of available technical literature pertains to "pentaerythritol triacrylate" (CAS No. 3524-68-3). **Pentaerythritol trimethacrylate** (CAS No. 105644-03-9) is a different compound with significantly less available data. This guide focuses on the widely used technical grade pentaerythritol triacrylate.

Chemical and Physical Properties

Technical grade pentaerythritol triacrylate is a multifunctional acrylate monomer known for its use in a variety of polymerization applications. The technical grade product typically contains a small amount of an inhibitor to prevent spontaneous polymerization during storage and transport.

Key Identifiers and Molecular Structure

Property	Value
Chemical Name	2-(Hydroxymethyl)-2-[[[(1-oxo-2-propenyl)oxy]methyl]-1,3-propanediyl diacrylate
CAS Number	3524-68-3[1][2][3][4]
Molecular Formula	C ₁₄ H ₁₈ O ₇ [1][2][3][5][6]
Molecular Weight	298.29 g/mol [1][2][3][5][6]
Synonyms	PETA, Pentaerythrityl triacrylate, Tetramethylolmethane triacrylate, SR 444[1][3] [7][8]

Physical Properties of Technical Grade Pentaerythritol Triacrylate

The physical properties of technical grade PETA can vary slightly between suppliers due to differences in purity and inhibitor content. The following table summarizes typical values.

Property	Value
Appearance	Colorless to light amber, viscous liquid or white semisolid[6][7][9]
Density	1.18 g/mL at 25 °C
Boiling Point	>315 °C at 760 mmHg[7]
Melting Point	15 °C to 40 °C[6][7]
Viscosity	400-700 cps at 25 °C[10]
Refractive Index	n _{20/D} 1.483 - 1.4864[7]
Flash Point	>230 °F (>110 °C)[6]
Solubility	Practically insoluble in water; soluble in many organic solvents.[6][7][9]
Inhibitor	Typically 300-400 ppm Monomethyl ether hydroquinone (MEHQ)[7]

Experimental Protocols

Accurate characterization of technical grade PETA is crucial for its effective use. The following are detailed methodologies for key experiments.

Determination of Purity by Gas Chromatography (GC)

This method is adapted from standard practices for analyzing acrylates.

Objective: To determine the percentage purity of pentaerythritol triacrylate and identify the presence of any organic impurities.

Apparatus:

- Gas chromatograph (GC) equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for high-boiling-point compounds (e.g., a low-polarity phenyl-methyl polysiloxane column).

- Autosampler or manual injection system.
- Data acquisition and processing software.

Reagents:

- High-purity carrier gas (e.g., Helium or Nitrogen).
- High-purity hydrogen and air for the FID.
- Internal standard (e.g., a high-purity, non-reactive compound with a retention time distinct from PETA and its impurities).
- High-purity solvent for sample dilution (e.g., acetone or ethyl acetate).

Procedure:

- Preparation of Internal Standard Solution: Accurately weigh a known amount of the internal standard and dissolve it in the chosen solvent to a precise concentration.
- Sample Preparation: Accurately weigh a sample of technical grade PETA and dissolve it in a known volume of the internal standard solution.
- GC Conditions:
 - Injector Temperature: Set to a temperature high enough to ensure complete vaporization of the sample without causing thermal degradation (e.g., 250 °C).
 - Oven Temperature Program: Start at a lower temperature (e.g., 100 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) at a controlled rate (e.g., 10 °C/min) to ensure separation of all components.
 - Detector Temperature: Set higher than the final oven temperature to prevent condensation (e.g., 300 °C).
 - Carrier Gas Flow Rate: Set according to the column manufacturer's recommendations.
- Injection: Inject a small, precise volume (e.g., 1 µL) of the prepared sample into the GC.

- Data Analysis:
 - Identify the peaks corresponding to the solvent, internal standard, PETA, and any impurities based on their retention times.
 - Calculate the area of each peak.
 - Determine the response factor of PETA relative to the internal standard by analyzing a standard solution with known concentrations of both.
 - Calculate the percentage purity of PETA using the following formula:

where Area_PETA and Area_IS are the peak areas of PETA and the internal standard, Conc_PETA and Conc_IS are their concentrations, and RF is the relative response factor.

Measurement of Density by Pycnometer

This protocol is based on ASTM D1475 for liquid plastics.

Objective: To determine the density of liquid technical grade PETA at a specified temperature.

Apparatus:

- Pycnometer (a glass flask of a specific, accurately known volume).
- Analytical balance (accurate to 0.1 mg).
- Constant temperature water bath.
- Thermometer.

Procedure:

- Cleaning and Calibration: Thoroughly clean and dry the pycnometer. Weigh the empty pycnometer accurately.
- Fill the pycnometer with freshly boiled distilled water and place it in the constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).

- Adjust the water level to the pycnometer's calibration mark, ensuring no air bubbles are present.
- Remove the pycnometer from the bath, wipe it dry, and weigh it accurately.
- Sample Measurement: Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with the technical grade PETA sample, taking care to avoid air bubbles.
- Place the filled pycnometer in the constant temperature water bath to reach the desired temperature.
- Adjust the sample volume to the calibration mark.
- Remove the pycnometer, clean the exterior, and weigh it accurately.
- Calculation: The density of the sample is calculated using the formula:

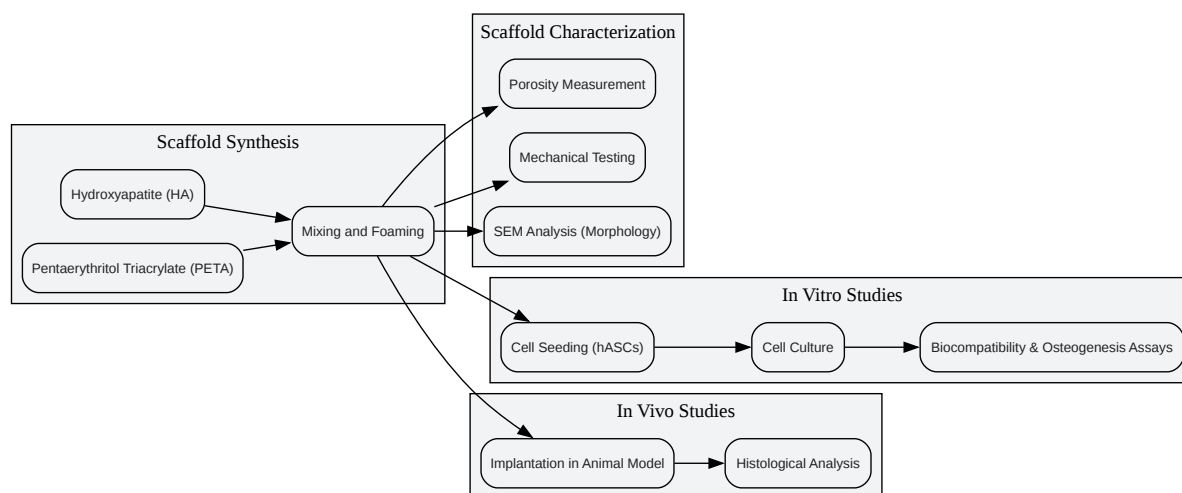
where $Mass_sample$ is the mass of the pycnometer filled with the sample, $Mass_empty$ is the mass of the empty pycnometer, $Mass_water$ is the mass of the pycnometer filled with water, and $Density_water$ is the known density of water at the test temperature.

Relevance to Drug Development

Pentaerythritol triacrylate and its derivatives are being explored in the field of drug development, particularly in tissue engineering and controlled drug release, due to their ability to form crosslinked polymer networks.

Application in Bone Tissue Engineering

Recent studies have investigated the use of PETA in combination with materials like hydroxyapatite (HA) to create biodegradable and osteogenic scaffolds for bone repair.^{[11][12]} These scaffolds can be designed to support cell growth and promote tissue regeneration. The crosslinking properties of PETA contribute to the mechanical strength of these scaffolds.

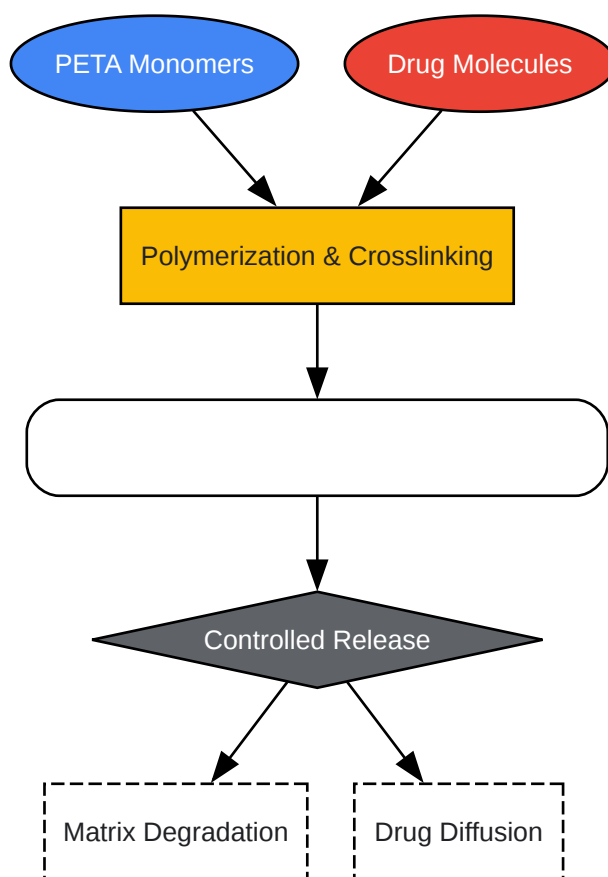


[Click to download full resolution via product page](#)

Caption: Workflow for developing and testing PETA-based scaffolds for bone tissue engineering.

Potential for Controlled Drug Release

The crosslinked network formed by the polymerization of PETA can be used to encapsulate therapeutic agents. The release of the drug can be controlled by the density of the crosslinking and the degradation rate of the polymer matrix. While direct studies on PETA for drug release are emerging, related amphiphilic block copolymers based on pentaerythritol have shown promise in this area.^[13]



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of a PETA-based system for controlled drug release.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentaerythrityl triacrylate [webbook.nist.gov]
- 2. scbt.com [scbt.com]
- 3. Pentaerythritol triacrylate | C₁₄H₁₈O₇ | CID 19042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Pentaerythritol triacrylate | CAS#:3524-68-3 | Chemsrce [chemsrc.com]

- 5. Pentaerythritol triacrylate | 3524-68-3 [chemicalbook.com]
- 6. lookchem.com [lookchem.com]
- 7. INTRODUCTION - NTP Genetically Modified Model Report on the Toxicology Studies of Pentaerythritol Triacrylate (Technical Grade) (CASRN 3524-68-3) in F344/N Rats, B6C3F1 Mice, and Genetically Modified (FVB Tg.AC Hemizygous) Mice (Dermal Studies) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Pentaerythrityl triacrylate (CAS 3524-68-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. lookchem.com [lookchem.com]
- 10. mascotchem.com [mascotchem.com]
- 11. In Vitro and In Vivo Characterization of Pentaerythritol Triacrylate-co-Trimethylolpropane Nanocomposite Scaffolds as Potential Bone Augments and Grafts - PMC [pmc.ncbi.nlm.nih.gov]
- 12. In vitro and in vivo characterization of pentaerythritol triacrylate-co-trimethylolpropane nanocomposite scaffolds as potential bone augments and grafts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Chemical and physical properties of technical grade Pentaerythritol trimethacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141467#chemical-and-physical-properties-of-technical-grade-pentaerythritol-trimethacrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com